

Pomalidomide-C6-COOH: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Pomalidomide-C6-COOH

CAS No.: 2225940-50-9

Cat. No.: B2743797

[Get Quote](#)

For immediate release: An in-depth technical guide on **Pomalidomide-C6-COOH**, a pivotal building block in the development of Proteolysis Targeting Chimeras (PROTACs). This document serves as a core resource for researchers, chemists, and drug development professionals, providing detailed information on its chemical structure, properties, synthesis, and biological applications.

Core Chemical Identity and Properties

Pomalidomide-C6-COOH is a derivative of pomalidomide, an immunomodulatory drug, functionalized with a C6 carboxylic acid linker. This modification provides a reactive handle for conjugation to a target protein ligand, forming a bifunctional PROTAC molecule. Its primary role is to engage Cereblon (CRBN), a substrate receptor of the CRL4-CRBN E3 ubiquitin ligase complex.^[1]

Chemical Structure and Identifiers

The chemical structure of **Pomalidomide-C6-COOH** is defined by the pomalidomide core linked to a heptanoic acid chain at the 4-amino position of the isoindoline-1,3-dione ring.

IUPAC Name: 7-[[2-(2,6-dioxopiperidin-3-yl)-1,3-dioxoisindol-4-yl]amino]heptanoic acid.[2]

Identifier	Value
CAS Number	2225940-50-9
Molecular Formula	C ₂₀ H ₂₃ N ₃ O ₆
Molecular Weight	401.41 g/mol
Canonical SMILES	<chem>C1CC(=O)NC(=O)C1N2C(=O)C3=C(C2=O)C(=CC=C3)NCCCCCCC(=O)O</chem>
InChI Key	USOIUAJFCJMMOE-UHFFFAOYSA-N

Physicochemical Properties

A summary of the key physicochemical properties of **Pomalidomide-C6-COOH** is presented below. These properties are crucial for its handling, formulation, and application in experimental settings.

Property	Value	Source
Appearance	Powder or crystals	
Solubility	Soluble in DMSO	
Storage Temperature	2-8°C	
Assay Purity	≥98% (HPLC)	

Synthesis and Purification

The synthesis of **Pomalidomide-C6-COOH** is typically achieved through a nucleophilic aromatic substitution (S_NAr) reaction. This involves the reaction of a pomalidomide precursor with a linker containing a primary amine. While a specific, detailed protocol for this exact molecule is not readily available in peer-reviewed literature, a generalizable procedure can be inferred from the synthesis of analogous pomalidomide-linker compounds.

Representative Synthetic Protocol

Reaction: 4-Fluorothalidomide with 7-aminoheptanoic acid.

Materials:

- 4-Fluorothalidomide
- 7-Aminoheptanoic acid
- N,N-Diisopropylethylamine (DIPEA)
- Dimethyl sulfoxide (DMSO)
- Ethyl acetate
- Water
- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Dichloromethane (DCM) and Methanol (MeOH) for chromatography

Procedure:

- Dissolve 4-fluorothalidomide (1 equivalent) in anhydrous DMSO.
- Add 7-aminoheptanoic acid (1.1 equivalents) to the solution.
- Add DIPEA (2-3 equivalents) to the reaction mixture.
- Heat the reaction mixture to 80-90°C and monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with ethyl acetate and wash sequentially with water and brine.

- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a gradient of methanol in dichloromethane to afford the pure **Pomalidomide-C6-COOH**.

Purification and Quality Control

High-Performance Liquid Chromatography (HPLC) is a standard method for assessing the purity of **Pomalidomide-C6-COOH**. While a specific validated method for this compound is not published, a general reverse-phase HPLC method can be employed.

Typical HPLC Parameters:

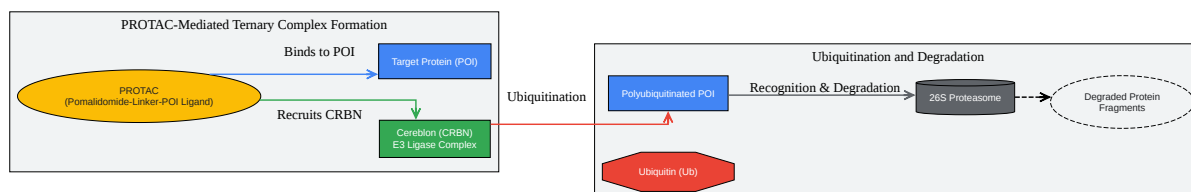
- Column: C18 reverse-phase column (e.g., 250 x 4.6 mm, 5 µm)
- Mobile Phase: A gradient of acetonitrile in water with 0.1% phosphoric acid or formic acid.
- Flow Rate: 1.0 mL/min
- Detection: UV at 220-230 nm
- Injection Volume: 10-20 µL

Biological Activity and Mechanism of Action

Pomalidomide-C6-COOH functions as a Cereblon (CRBN) E3 ligase ligand. In the context of a PROTAC, it serves to recruit the CRL4-CRBN E3 ubiquitin ligase complex to a target protein of interest (POI), leading to the ubiquitination and subsequent degradation of the POI by the proteasome.

Signaling Pathway: PROTAC-Mediated Protein Degradation

The diagram below illustrates the general mechanism of action for a PROTAC utilizing a pomalidomide-based ligand like **Pomalidomide-C6-COOH**.

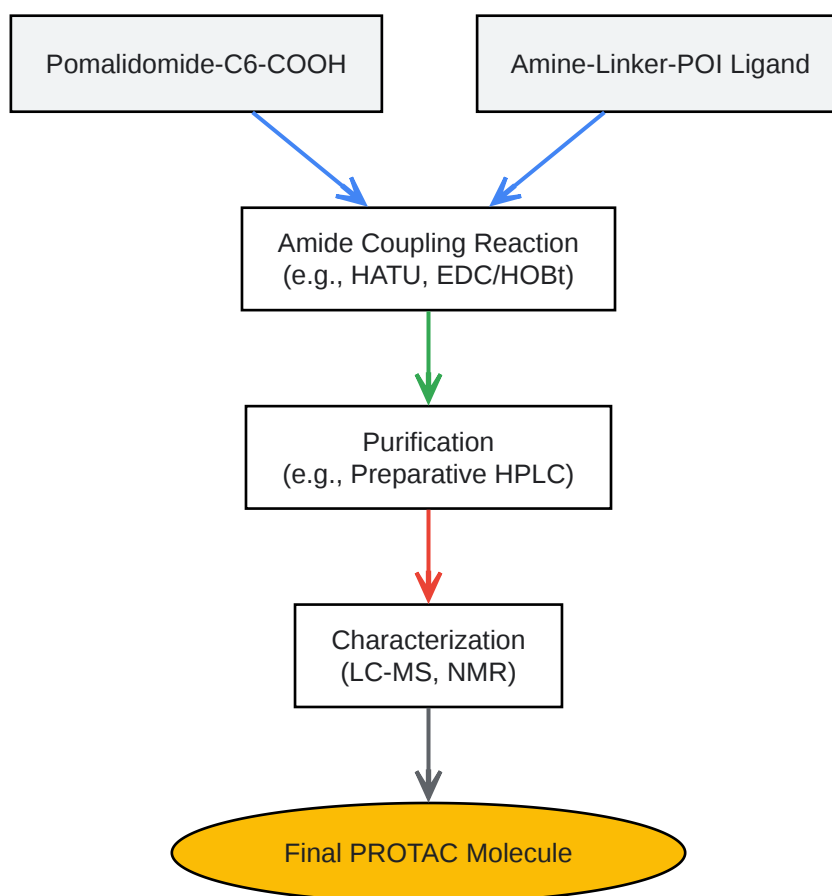


[Click to download full resolution via product page](#)

Caption: PROTAC-mediated protein degradation pathway.

Experimental Workflow: PROTAC Assembly

Pomalidomide-C6-COOH is a key starting material for the synthesis of PROTACs. The carboxylic acid moiety allows for straightforward amide bond formation with an amine-functionalized linker attached to a ligand for the protein of interest.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Pomalidomide 4'-alkylC6-acid | C₂₀H₂₃N₃O₆ | CID 134589631 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Pomalidomide-C6-COOH: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2743797/docs#pomalidomide-c6-cooh-a-comprehensive-technical-guide-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)